

An In-depth Technical Guide to Heptyl Undecylenate

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Compound of Interest

Compound Name: *Heptyl undecylenate*

Cat. No.: *B1585473*

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For Researchers, Scientists, and Drug Development Professionals

Heptyl undecylenate is a versatile ester that is gaining prominence in various scientific and industrial fields, particularly in cosmetics and topical formulations.^{[1][2]} Derived from natural and renewable sources, it serves as a lightweight emollient and a sustainable alternative to synthetic ingredients like silicones.^[3] This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and key experimental findings relevant to its application.

Chemical Identification

Heptyl undecylenate is the ester formed from the reaction of heptyl alcohol and 10-undecenoic acid.^[1] Its chemical identity is standardized across several international systems.

Parameter	Specification
CAS Number	68141-27-5[1][4][5]
IUPAC Name	heptyl undec-10-enoate[1][5][6][7]
Synonyms	10-Undecenoic acid, heptyl ester; Heptyl 10-undecenoate; Heptyl undecylenate; Undec-10-enoic acid heptyl ester; 10-Undécénoate d'heptyle[1][4][6][7]
Molecular Formula	C ₁₈ H ₃₄ O ₂ [1][4][6][7]
UNII	W77QUB6G XO[1][7]
EC Number	268-850-7[7]

Physicochemical Properties

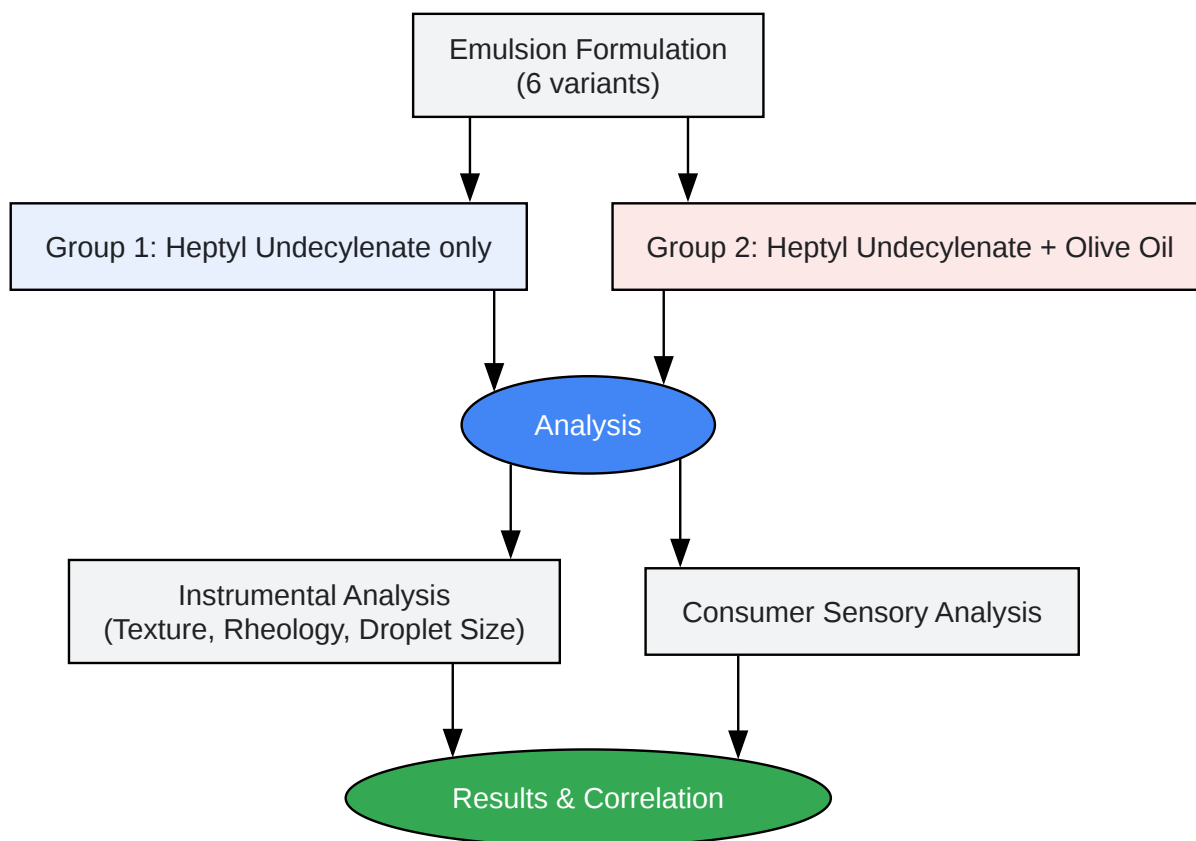
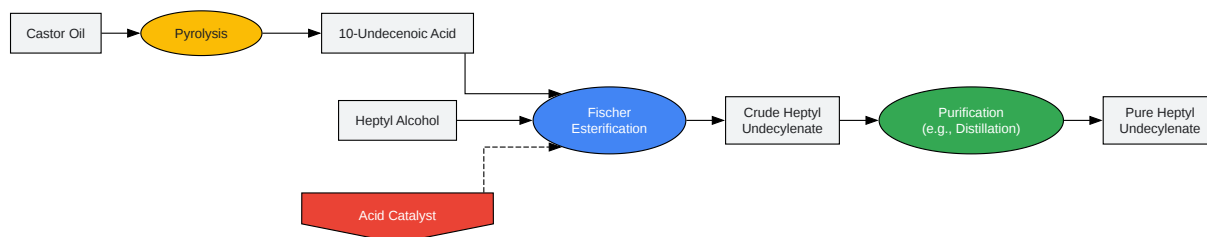
The physical and chemical characteristics of **heptyl undecylenate** are crucial for its application in various formulations. Its properties make it a stable and effective ingredient in many product types.

Property	Value
Molecular Weight	282.47 g/mol [1][4]
Physical State	Colorless to pale yellow liquid[1][4]
Density	0.871 g/cm ³ [1]
Specific Gravity @ 25°C	0.8600 - 0.8800[1][4]
Boiling Point	351.0 ± 11.0 °C at 760 mmHg[1][5][6]
Flash Point	154 °C[1]
Refractive Index	1.448[1][6]
Purity (by GC)	≥ 98.5%[4]
Acid Value	≤ 2 mg KOH/g[1][4]
Solubility	Oil-soluble[8]

Synthesis and Production

Heptyl undecylenate is synthesized via Fischer esterification, a standard method for producing esters.[2] The primary raw materials are of natural origin, with 10-undecenoic acid being derived from the pyrolysis of castor oil.[1][2][9]

The general synthetic pathway involves the acid-catalyzed reaction between heptyl alcohol and 10-undecenoic acid.[1][2] The removal of water during the reaction drives the equilibrium towards the formation of the ester product.[1]



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